

Application Note: In Vivo Administration of 4-[(Nitrooxy)methyl]benzoic Acid

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Compound of Interest

Compound Name: 4-[(nitrooxy)methyl]Benzoic acid

Cat. No.: B12561520

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Executive Summary

4-[(nitrooxy)methyl]benzoic acid is a functionalized benzoic acid derivative containing a nitrooxymethyl group. It serves primarily as a bioactive linker in the development of "hybrid" drugs (e.g., NCX series) where it confers NO-donating properties to a parent compound (e.g., aspirin, losartan).

In mouse models, this compound is administered as a control agent to distinguish the pharmacological effects of the NO moiety from those of the parent drug. Unlike some meta-substituted linkers (e.g., in NCX 4016) that may generate reactive quinone methides, the para-substituted **4-[(nitrooxy)methyl]benzoic acid** is metabolized into the relatively stable 4-(hydroxymethyl)benzoic acid, making it a critical tool for studying "clean" NO release kinetics without confounding alkylating toxicity.

Chemical Profile & Stability

- IUPAC Name: **4-[(nitrooxy)methyl]benzoic acid**^[1]
- Synonyms: p-Nitrooxymethylbenzoic acid; 4-(Nitrooxymethyl)benzoic acid

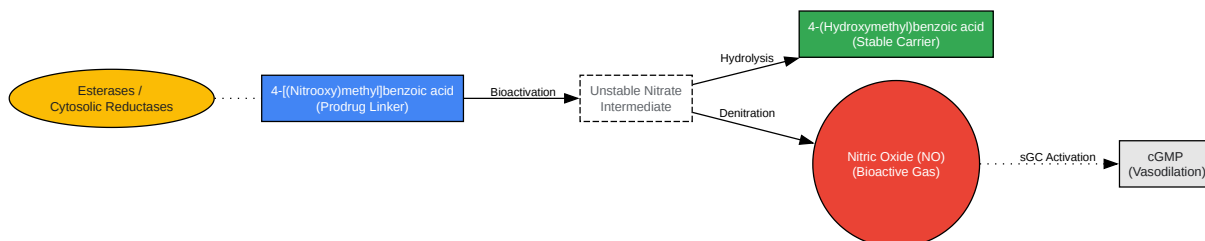
- Molecular Formula: $C_8H_7NO_5$
- Molecular Weight: 197.14 g/mol
- Key Property: Light Sensitive (Nitrate esters degrade under UV/visible light).
- Solubility: Soluble in DMSO (>20 mg/mL), Ethanol; sparingly soluble in water unless pH is adjusted (forms salts at pH > 7).

Mechanism of Action & Metabolism

Upon administration, the compound undergoes enzymatic biotransformation (likely via non-specific esterases or cytosolic reductases) to release nitric oxide (NO).

Metabolic Pathway Diagram

The following diagram illustrates the bioactivation pathway, highlighting the release of NO and the stable metabolite.



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Figure 1: Bioactivation pathway of **4-[(nitrooxy)methyl]benzoic acid**. Unlike phenol-based linkers, the para-acid scaffold yields a stable carboxylate metabolite.

Formulation Protocol

Critical Note: Prepare formulations fresh immediately before dosing. Protect from light using amber tubes or aluminum foil.

Vehicle Selection

Due to the carboxylic acid moiety, solubility can be improved by slight alkalization or using organic co-solvents.

- Preferred Vehicle (IP/Oral): 5% DMSO + 95% Methylcellulose (0.5% w/v in saline).
- Alternative (IV): 10% DMSO + 40% PEG-400 + 50% Saline (pH adjusted to 7.4).

Preparation Steps (Example: 10 mg/kg dose for 25g mouse)

- Weighing: Weigh 2.5 mg of compound into an amber glass vial.
- Primary Solubilization: Add 125 μ L of 100% DMSO. Vortex until fully dissolved (clear solution).
- Dilution: Slowly add 2.375 mL of 0.5% Methylcellulose (warm) while vortexing.
 - Final Concentration: 1 mg/mL.
 - Final DMSO: 5%.[\[2\]](#)
- pH Check: Verify pH is between 6.0–7.5. If acidic (due to free acid), adjust carefully with dilute NaOH (0.1 N) to prevent precipitation.

In Vivo Administration Protocols

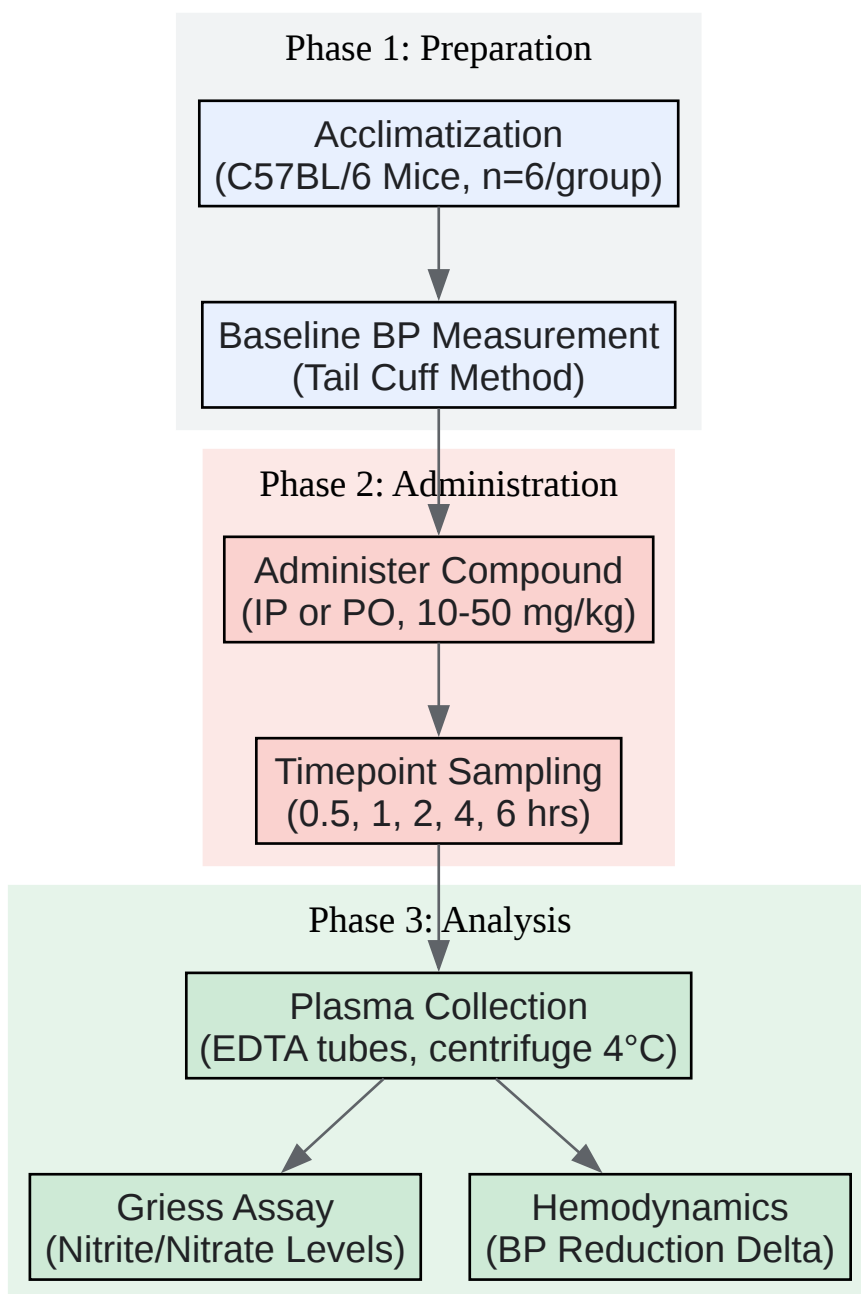
A. Dosing Strategy

When using this compound as a control for an NO-drug (e.g., NO-Aspirin), the dose must be equimolar to the parent drug's linker content.

- Formula:
- Typical Range: 5 mg/kg – 50 mg/kg.

B. Experimental Workflow: Pharmacodynamic Assessment

This workflow validates NO release via blood pressure monitoring and plasma nitrite quantification.



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Figure 2: Experimental workflow for assessing pharmacodynamics of NO release.

C. Detailed Procedure

1. Blood Pressure Monitoring (Tail-Cuff)

- Rationale: Systemic NO release causes vasodilation and a transient drop in Mean Arterial Pressure (MAP).
- Protocol:
 - Train mice for 3 days in restrainers to reduce stress artifacts.
 - Measure baseline MAP (average of 5 readings).
 - Administer **4-[(nitrooxy)methyl]benzoic acid** (IP).
 - Record MAP at 30, 60, 120, and 240 minutes post-dose.
 - Expected Result: A peak reduction in MAP of 10–20 mmHg within 30–60 minutes, returning to baseline by 4 hours.

2. Plasma Nitrite/Nitrate (NOx) Quantification

- Rationale: NO has a half-life of seconds; it is oxidized to stable nitrite () and nitrate ().
- Protocol:
 - Collect blood via retro-orbital or cardiac puncture into EDTA tubes.
 - Centrifuge at 2000 x g for 10 min at 4°C.
 - Deproteinize plasma (ultrafiltration 10kDa cutoff or Zinc Sulfate precipitation).
 - Perform Griess Assay (convert nitrate to nitrite using Nitrate Reductase, then react with Griess reagent).

- Measure absorbance at 540 nm.

Data Presentation & Interpretation

Expected Pharmacokinetic Parameters (Hypothetical)

Parameter	Value (Est.)	Notes
Cmax (Parent)	10–20 μ M	Rapid absorption (IP); slower (PO).
Tmax (NOx)	30–60 min	Peak NO release correlates with BP drop.
Half-life ($t_{1/2}$)	1–2 hours	Metabolism to benzoic acid derivative.
Bioavailability	High	Lipophilic nitro-group enhances absorption.

Safety & Toxicity

- Hypotension: High doses (>100 mg/kg) may cause severe hypotension. Monitor for lethargy and pallor.
- Metabolite Accumulation: The byproduct, 4-(hydroxymethyl)benzoic acid, is generally non-toxic and excreted renally. This contrasts with nitro-aspirin (NCX 4016) metabolites which can deplete glutathione.

References

- Design and synthesis of NO-releasing derivatives
 - Title: Synthesis and pharmacological characterization of novel NO-releasing deriv
 - Context: Describes the synthesis of 4-(nitrooxymethyl)benzoic acid (Compound 3f)
 - Source:
- Mechanisms of NO-NSAIDs (NCX Series)
 - Title: Direct and Irreversible Inhibition of Cyclooxygenase-1 by Nitroaspirin (NCX 4016).

- Context: Discusses the metabolism of the nitrooxymethyl spacer and its role in NO release.
- Source:
- NO-Sartan Development
 - Title: Nitrooxy derivatives of losartan, valsartan... as angiotensin-II receptor blockers.
 - Context: Patent WO2005011646A2 describing the use of 4-(nitrooxymethyl)benzoic acid ester as a key building block.
 - Source:
- Nitric Oxide Measurement Protocols
 - Title: Measurement of nitric oxide and its metabolites in biological samples.
 - Source:

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Sources

- 1. (PDF) NO-glibenclamide derivatives: Prototypes of a new class of nitric oxide-releasing anti-diabetic drugs [[academia.edu](https://www.academia.edu)]
- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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